

Personal protective equipment for handling KDM5-C49 hydrochloride

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Compound of Interest

Compound Name: KDM5-C49 hydrochloride

Cat. No.: B15583812

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Essential Safety and Handling Guide for KDM5-C49 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **KDM5-C49 hydrochloride**. The following procedures are based on standard laboratory practices for handling potent chemical compounds and should be supplemented with a comprehensive, substance-specific Safety Data Sheet (SDS) obtained from the supplier.

Summary of Key Information

KDM5-C49 hydrochloride is a potent and selective inhibitor of KDM5 demethylases and is utilized in cancer research.^{[1][2]} Due to its potency and the limited publicly available safety data, it should be handled with caution in a controlled laboratory environment.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₅ ClN ₄ O ₃	[3]
Molecular Weight	344.84 g/mol	[3]
Purity	≥95% to 98% by HPLC	[3][4]
Solubility	Soluble in DMSO	[3]
Storage (Short Term)	0°C	[3]
Storage (Long Term)	-20°C	[3][4]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	[1]

Operational Plan: Step-by-Step Handling Protocol

1. Pre-Handling Preparation:

- Obtain and review the Safety Data Sheet (SDS) provided by the supplier. This is a critical step as the SDS will contain specific information regarding hazards, handling, and emergency procedures.
- Designate a controlled handling area: All work with **KDM5-C49 hydrochloride** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- Assemble all necessary Personal Protective Equipment (PPE): Refer to the PPE section below for a detailed list.
- Prepare all necessary equipment and reagents: This includes a calibrated scale, appropriate solvents (e.g., DMSO), and containers for stock solutions and waste.

2. Handling the Solid Compound:

- Work within a chemical fume hood: This is mandatory to prevent inhalation of the powdered compound.

- Wear appropriate PPE: At a minimum, this includes a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Carefully weigh the required amount: Use a microbalance within the fume hood. Avoid generating dust.
- Prepare stock solutions immediately: Dissolve the weighed compound in the appropriate solvent (e.g., DMSO) to minimize the risk of aerosolization.[\[3\]](#)

3. Handling of Stock Solutions:

- Clearly label all solutions: Include the compound name, concentration, solvent, date of preparation, and your initials.
- Store solutions appropriately: Aliquot and store stock solutions at -20°C for up to one month or -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)
- Use a positive displacement pipette for accurate and safe transfer of solutions.

4. Post-Handling Procedures:

- Decontaminate all surfaces: Wipe down the work area within the fume hood with an appropriate cleaning agent.
- Dispose of all waste properly: Refer to the disposal plan below.
- Remove and dispose of gloves as contaminated waste.
- Wash hands thoroughly with soap and water after handling is complete.

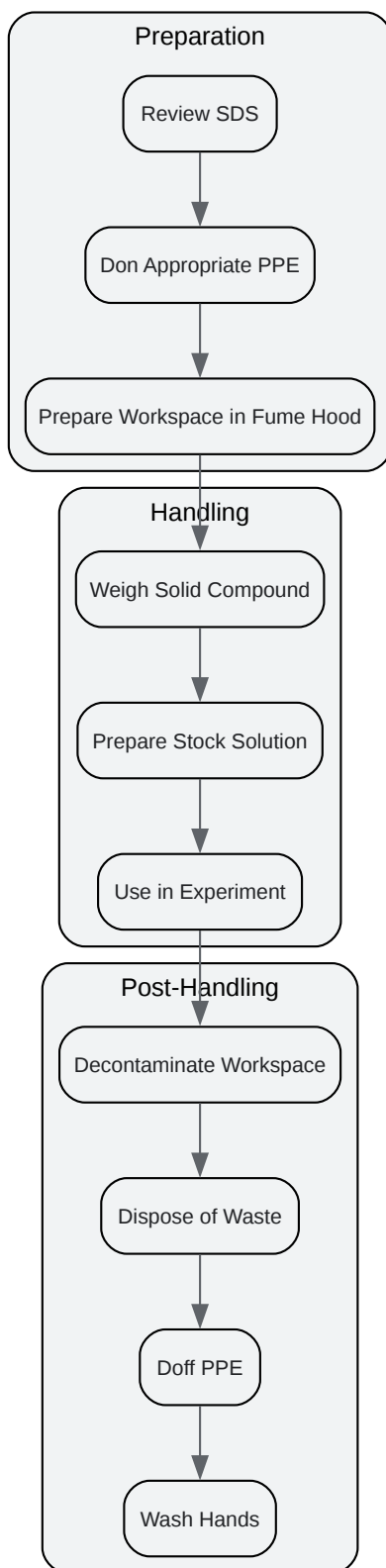
Personal Protective Equipment (PPE)

PPE Category	Specific Recommendation
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.
Body Protection	A lab coat should be worn at all times.
Respiratory Protection	A NIOSH-approved respirator may be necessary for handling larger quantities or if there is a risk of aerosolization. Consult your institution's safety officer.

Disposal Plan

- **Solid Waste:** All disposable materials that have come into contact with **KDM5-C49 hydrochloride**, including weigh boats, pipette tips, and contaminated gloves, should be collected in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a designated, labeled hazardous waste container. Do not pour chemical waste down the drain.
- **Follow Institutional Guidelines:** All chemical waste must be disposed of in accordance with your institution's and local environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow: General Handling of KDM5-C49 Hydrochloride



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